

Application Notes and Protocols for Keap1-Nrf2-IN-7

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Compound of Interest

Compound Name: Keap1-Nrf2-IN-7

Cat. No.: B12394922

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Introduction

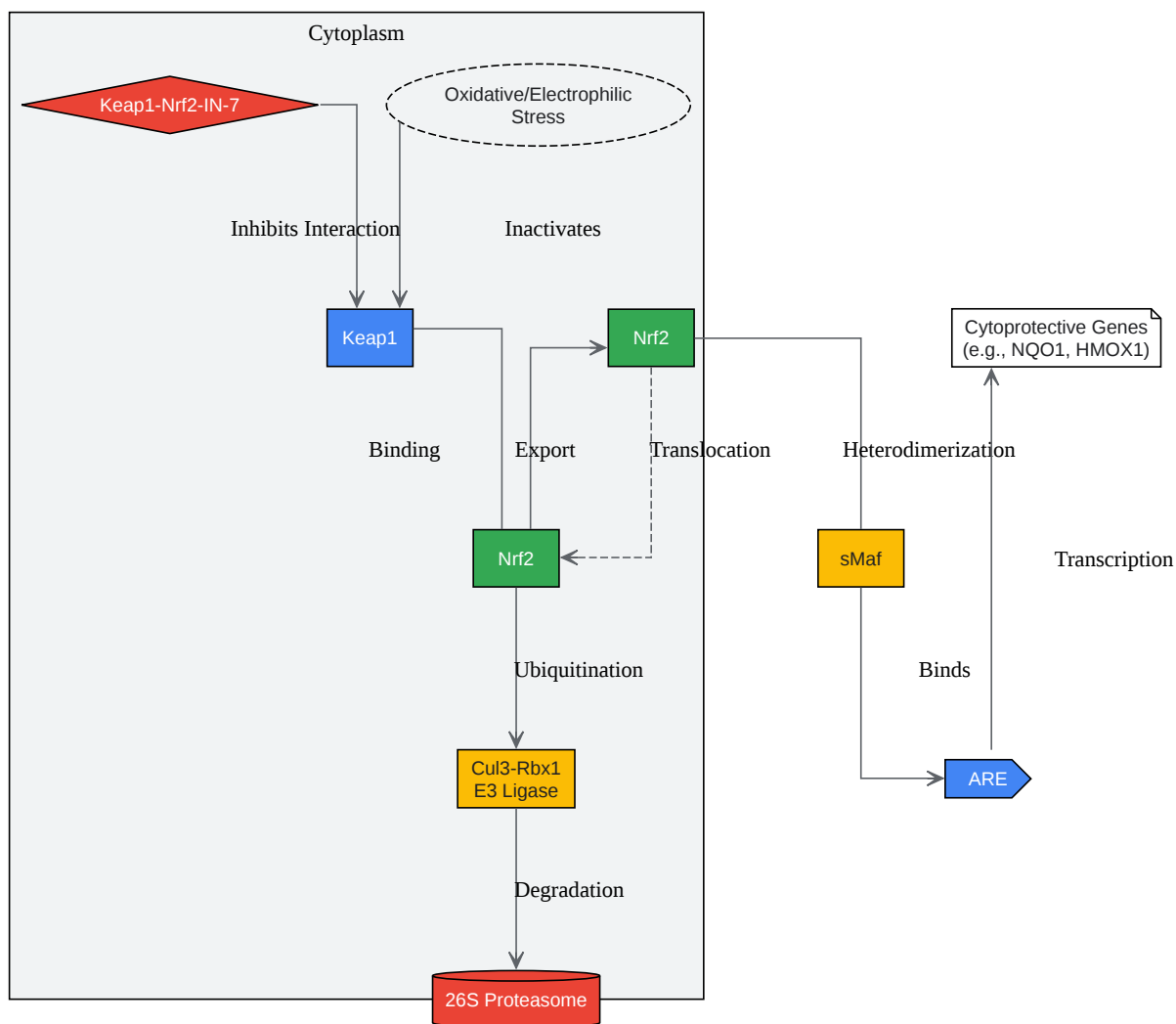
The Kelch-like ECH-associated protein 1 (Keap1)-Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway is a critical regulator of cellular defense against oxidative and electrophilic stress.[1][2][3] Under normal conditions, Keap1 targets Nrf2 for ubiquitination and subsequent proteasomal degradation, keeping its levels low.[2][4][5] However, upon exposure to stressors, this interaction is disrupted, leading to the stabilization and nuclear translocation of Nrf2.[1][2] In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) and initiates the transcription of a wide array of cytoprotective genes.[4][6] Dysregulation of the Keap1-Nrf2 pathway is implicated in various diseases, including cancer and neurodegenerative disorders, making it an attractive target for therapeutic intervention.[1][3]

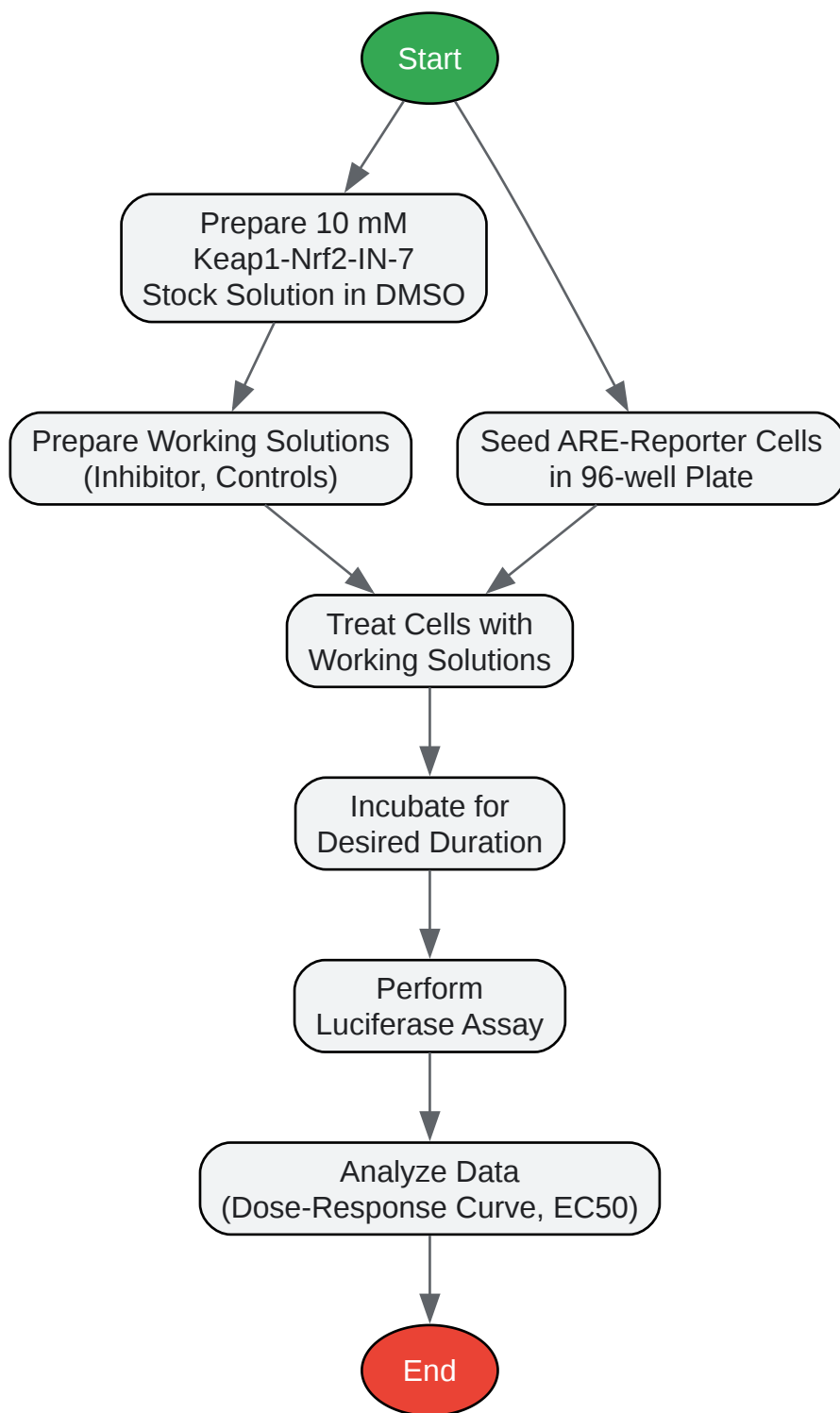
Keap1-Nrf2-IN-7 is a potent inhibitor of the Keap1-Nrf2 protein-protein interaction (PPI) with an IC₅₀ of 0.45 μM.[7] By disrupting this interaction, **Keap1-Nrf2-IN-7** promotes the activation of the Nrf2 pathway, leading to the expression of downstream antioxidant and anti-inflammatory genes. These application notes provide detailed protocols for the preparation of a **Keap1-Nrf2-IN-7** stock solution and its application in a cell-based assay.

Quantitative Data Summary

Property	Value	Reference
Product Name	Keap1-Nrf2-IN-7	MedChemExpress[7]
CAS Number	2769963-42-8	MedChemExpress[7]
Molecular Formula	C28H24N2O8S2	MedChemExpress[7]
Molecular Weight	596.63 g/mol	MedChemExpress[7]
IC50	0.45 μ M (for Keap1-Nrf2 PPI)	MedChemExpress[7]

Keap1-Nrf2 Signaling Pathway





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